

step-by-step guide for Khk-IN-5 solubility and preparation

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Compound of Interest

Compound Name: *Khk-IN-5*

Cat. No.: *B15614236*

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Application Notes and Protocols for Khk-IN-5

For Researchers, Scientists, and Drug Development Professionals

Introduction

Khk-IN-5 is a potent and selective inhibitor of Ketohexokinase (KHK), the first enzyme in the fructose metabolism pathway. By blocking KHK, **Khk-IN-5** prevents the conversion of fructose to fructose-1-phosphate. This mechanism of action makes it a valuable tool for research in metabolic diseases such as non-alcoholic fatty liver disease (NAFLD), non-alcoholic steatohepatitis (NASH), and type 2 diabetes. These application notes provide a comprehensive guide to the solubility, preparation, and experimental use of **Khk-IN-5**.

Product Information

Property	Value
Product Name	Khk-IN-5
Target	Ketohexokinase (KHK)
Mechanism of Action	ATP-competitive inhibitor
Primary Applications	In vitro and in vivo studies of fructose metabolism
Storage	Store powder at -20°C for up to 3 years. Store solutions in solvent at -80°C for up to 2 years.

Solubility and Preparation of Solutions

Due to the limited publicly available solubility data for **Khk-IN-5**, the following information is based on data for structurally related KHK inhibitors and should be considered as a guideline. It is recommended to perform small-scale solubility tests before preparing larger quantities.

Solubility Data (Representative)

Solvent	Solubility (at 25°C)	Notes
DMSO	≥ 200 mg/mL	Ultrasonic treatment may be required to fully dissolve.
Ethanol	Sparingly soluble	Not recommended as a primary solvent for stock solutions.
Water	Insoluble	

Preparation of Stock Solutions

It is recommended to prepare a high-concentration stock solution of **Khk-IN-5** in anhydrous DMSO. This stock can then be diluted to the desired concentration in aqueous buffers or cell culture media for experiments.

Desired Stock Concentration	Mass of Khk-IN-5 (for 1 mL)	Volume of DMSO
10 mM	Calculate based on MW	1 mL
50 mM	Calculate based on MW	1 mL
100 mM	Calculate based on MW	1 mL

Note: The molecular weight (MW) of **Khk-IN-5** is required to calculate the exact mass for preparing molar solutions.

Step-by-Step Protocol for Stock Solution Preparation:

- Equilibrate the **Khk-IN-5** vial to room temperature before opening.
- Weigh the required amount of **Khk-IN-5** powder using an analytical balance.
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution for 1-2 minutes to aid dissolution. If necessary, use an ultrasonic bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

Experimental Protocols

In Vitro KHK Enzymatic Assay

This protocol describes a general method to determine the inhibitory activity of **Khk-IN-5** on KHK using a biochemical assay.

Materials:

- Recombinant human KHK enzyme

- **Khk-IN-5**
- ATP
- Fructose
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5, 10 mM MgCl₂, 1 mM DTT)
- ADP-Glo™ Kinase Assay Kit (Promega) or similar ADP detection system
- 384-well white assay plates
- Plate reader capable of luminescence detection

Protocol:

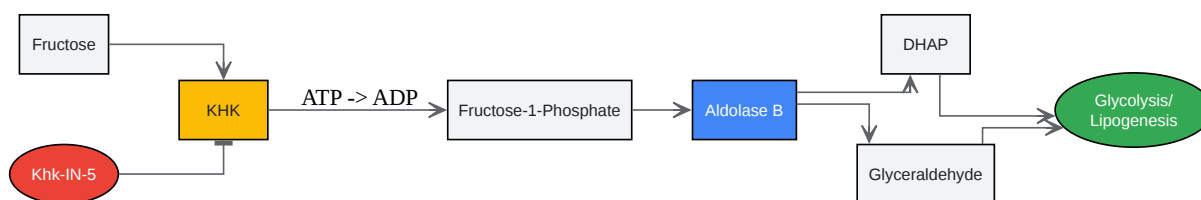
- Prepare Reagents:
 - Prepare a serial dilution of **Khk-IN-5** in the assay buffer. The final concentration should typically range from 1 nM to 100 μM.
 - Prepare the KHK enzyme solution in the assay buffer. The final concentration should be optimized for the assay (e.g., 5-10 nM).
 - Prepare the ATP and fructose substrate solution in the assay buffer. The concentrations should be at or near the K_m values for KHK.
- Assay Procedure:
 - Add 2.5 μL of the **Khk-IN-5** serial dilutions or vehicle control (DMSO) to the wells of a 384-well plate.
 - Add 2.5 μL of the KHK enzyme solution to each well and incubate for 15 minutes at room temperature to allow for inhibitor binding.
 - Initiate the kinase reaction by adding 5 μL of the ATP/fructose substrate solution to each well.

- Incubate the plate at 30°C for 60 minutes.
- Stop the reaction and detect the amount of ADP produced by following the manufacturer's instructions for the ADP-Glo™ Kinase Assay Kit.
- Read the luminescence on a plate reader.
- Data Analysis:
 - Calculate the percent inhibition for each **Khk-IN-5** concentration relative to the vehicle control.
 - Plot the percent inhibition against the logarithm of the **Khk-IN-5** concentration.
 - Determine the IC₅₀ value by fitting the data to a four-parameter logistic equation.

Signaling Pathway and Experimental Workflow

Ketohexokinase (KHK) Signaling Pathway

The following diagram illustrates the central role of KHK in fructose metabolism.

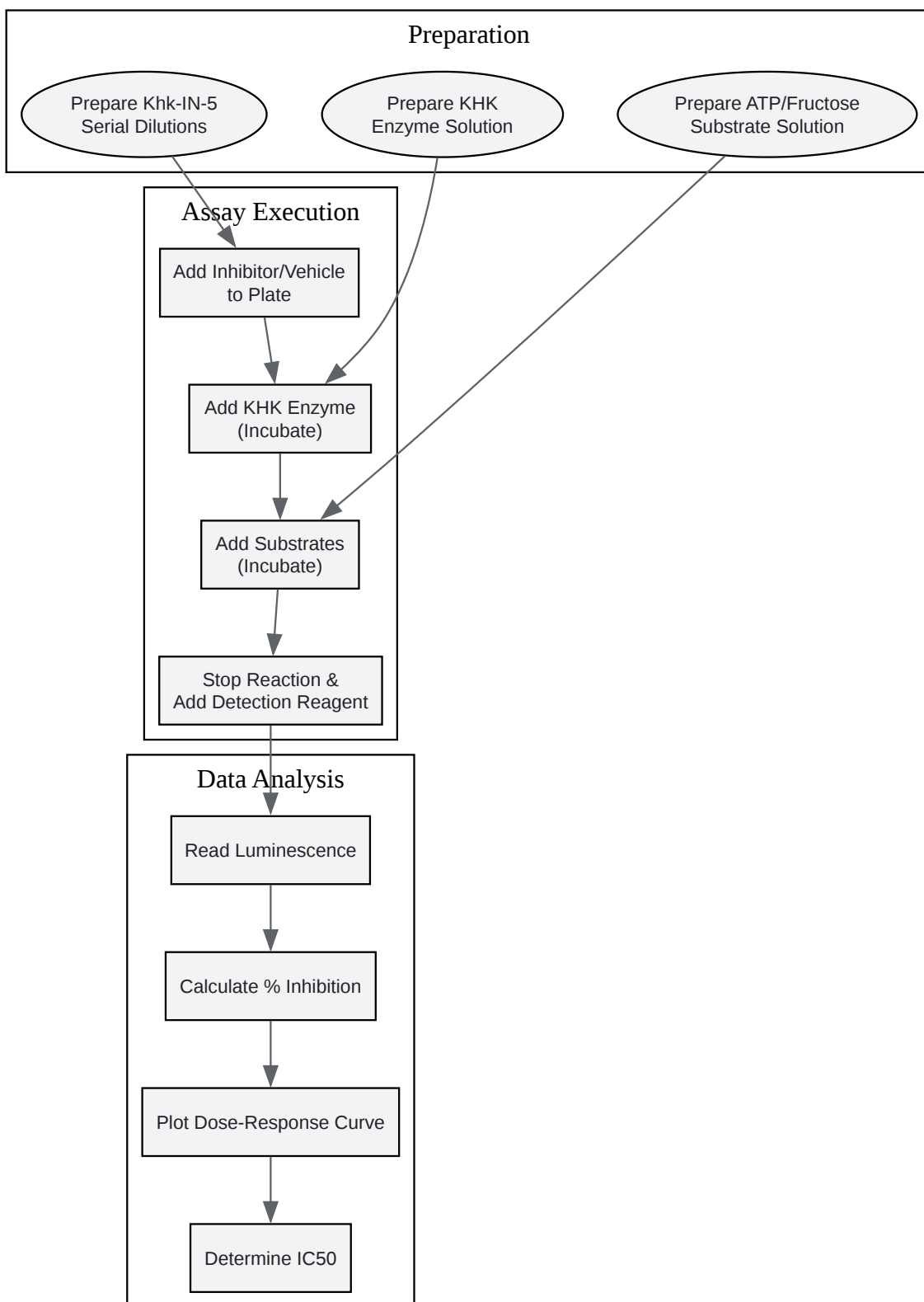


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KHK Signaling Pathway Diagram

Experimental Workflow for In Vitro KHK Inhibition Assay

The diagram below outlines the key steps in the experimental workflow for assessing the inhibitory activity of **Khk-IN-5**.



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In Vitro Assay Workflow

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